

Deconstructing the Robenacoxib-d5 Certificate of Analysis: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Robenacoxib-d5*

Cat. No.: *B12362650*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive explanation of a typical Certificate of Analysis (CoA) for **Robenacoxib-d5**, a deuterated internal standard crucial for the accurate quantification of the non-steroidal anti-inflammatory drug (NSAID) Robenacoxib. Understanding the data presented in a CoA is paramount for ensuring the quality, consistency, and reliability of experimental results in research and development settings.

Overview of Robenacoxib-d5

Robenacoxib-d5 is a stable isotope-labeled version of Robenacoxib, where five hydrogen atoms on the ethyl group have been replaced with deuterium. This modification results in a molecule with a higher mass, making it an ideal internal standard for mass spectrometry-based analytical methods, such as liquid chromatography-mass spectrometry (LC-MS).[1][2][3] Its primary application is in pharmacokinetic studies, drug metabolism research, and bioanalytical assays to improve the accuracy and precision of Robenacoxib quantification in biological matrices.[3]

Quantitative Data Summary

The following tables summarize the key quantitative data typically found on a **Robenacoxib-d5** Certificate of Analysis. These values are representative and may vary slightly between different manufacturers and batches.

Table 1: General Information and Physical Properties

Parameter	Specification
Product Name	Robenacoxib-d5
Synonym	5-Ethyl-2-[(2,3,5,6-tetrafluorophenyl)amino]benzeneacetic Acid-d5
Molecular Formula	C ₁₆ H ₈ D ₅ F ₄ NO ₂
Molecular Weight	332.30 g/mol
CAS Number	220991-32-2 (unlabeled)
Appearance	Off-white to light yellow solid
Storage	Long-term storage at 2-8°C is recommended.[4] For stock solutions, storage at -20°C for one month or -80°C for six months, protected from light, is advised.[2]

Table 2: Analytical Data

Test	Method	Result
Purity	HPLC	>98% (Target)[4], 99.56% (Example)
Identity	¹ H NMR	Consistent with structure
Identity	Mass Spectrometry	Consistent with structure
Isotopic Purity	Mass Spectrometry	>99% Deuterium incorporation

Experimental Protocols

The analytical methods cited in the CoA are crucial for verifying the quality of **Robenacoxib-d5**. Below are detailed descriptions of the likely experimental protocols used.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

HPLC is a cornerstone technique for assessing the purity of pharmaceutical compounds. A typical HPLC method for **Robenacoxib-d5** would involve the following:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column is commonly used for non-polar to moderately polar compounds.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol). The gradient is programmed to increase the proportion of the organic solvent over time to elute the analyte and any impurities.
- Detection: UV detection at a wavelength where Robenacoxib exhibits strong absorbance.
- Quantification: The purity is determined by calculating the area of the main **Robenacoxib-d5** peak as a percentage of the total peak area in the chromatogram.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity Confirmation

^1H (proton) NMR spectroscopy is a powerful tool for confirming the chemical structure of a molecule. For **Robenacoxib-d5**, the ^1H NMR spectrum would be expected to show:

- The absence of signals corresponding to the five protons on the ethyl group, confirming successful deuteration.
- The presence of signals corresponding to the remaining protons in the molecule, with chemical shifts and splitting patterns consistent with the structure of Robenacoxib.

- The sample is typically dissolved in a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) for analysis.

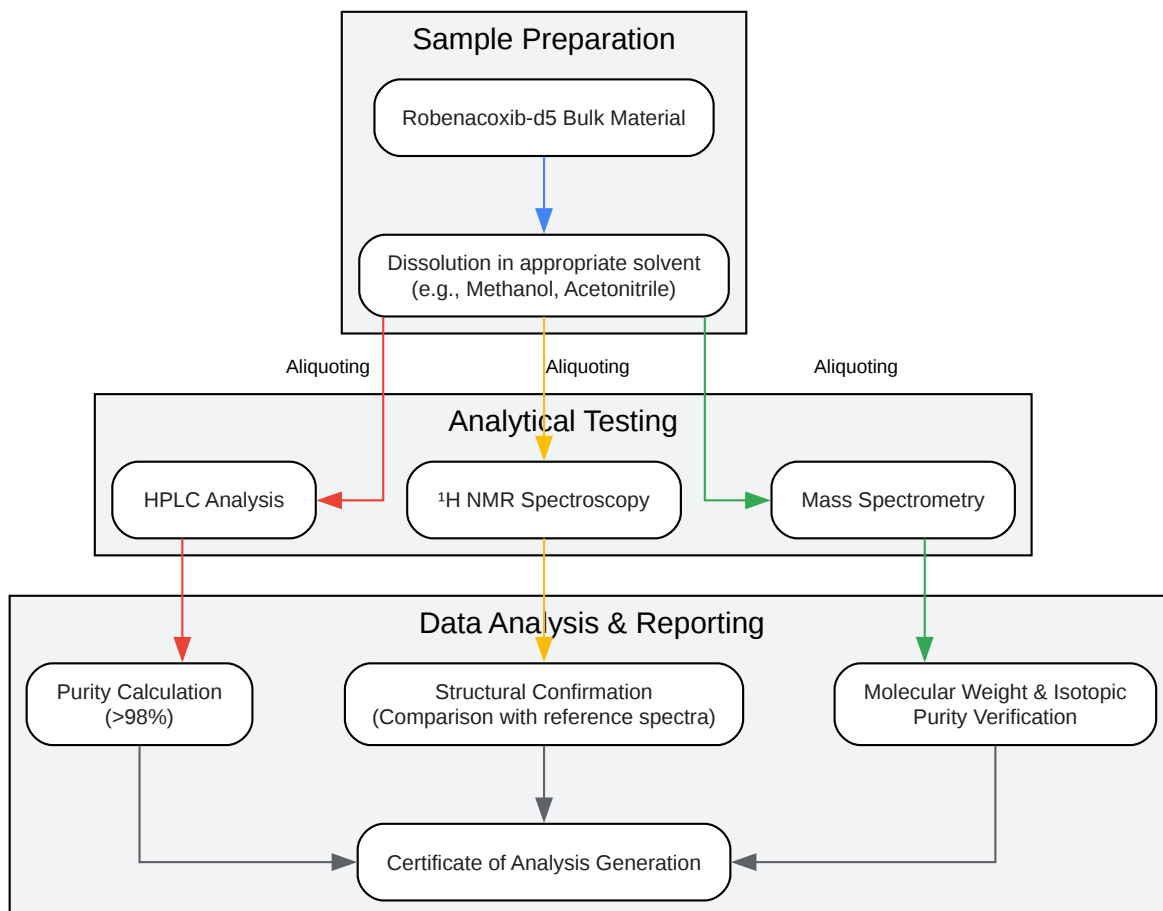
Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry provides information about the mass-to-charge ratio of a molecule, confirming its molecular weight and isotopic composition.

- **Ionization Technique:** Electrospray ionization (ESI) is a common technique for analyzing polar molecules like Robenacoxib.
- **Mass Analyzer:** A high-resolution mass analyzer, such as a time-of-flight (TOF) or Orbitrap, can accurately determine the molecular weight.
- **Identity Confirmation:** The observed molecular weight should match the calculated molecular weight of **Robenacoxib-d5** (332.30 g/mol).
- **Isotopic Purity:** The mass spectrum will show a distribution of isotopic peaks. The relative intensity of the peak corresponding to the fully deuterated species (d5) compared to the less-deuterated species (d0 to d4) is used to calculate the isotopic purity.

Visualizing the Analytical Workflow

The following diagram illustrates the typical workflow for the quality control analysis of **Robenacoxib-d5**, from sample preparation to final data analysis.



[Click to download full resolution via product page](#)

Caption: Quality control workflow for **Robenacoxib-d5** analysis.

This technical guide provides a framework for interpreting the Certificate of Analysis for **Robenacoxib-d5**. By understanding the data and the underlying analytical methodologies, researchers can confidently utilize this internal standard to achieve accurate and reproducible results in their studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [3. file.medchemexpress.com](https://www.file.medchemexpress.com) [[file.medchemexpress.com](https://www.file.medchemexpress.com)]
- [4. clearsynth.com](https://www.clearsynth.com) [[clearsynth.com](https://www.clearsynth.com)]
- To cite this document: BenchChem. [Deconstructing the Robenacoxib-d5 Certificate of Analysis: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12362650/docs#deconstructing-the-robenacoxib-d5-certificate-of-analysis-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)